

m-Cresyl glycidyl ether chemical structure

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Compound of Interest

Compound Name: Cresyl glycidyl ether

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An In-depth Technical Guide to m-Cresyl Glycidyl Ether

This technical guide provides a comprehensive overview of m-Cresyl glycidyl ether (m-CGE), focusing on its chemical structure, properties, synthesis, and applications relevant to researchers, scientists, and professionals in drug development.

Core Chemical Identity

m-Cresyl glycidyl ether is an aromatic organic compound featuring a glycidyl ether group attached to a meta-cresol moiety.^[1] The structure combines the reactivity of an epoxide ring with the aromatic nature of the cresyl group. Its formal IUPAC name is 2-((m-Tolyloxy)methyl)oxirane. This compound is one of three isomers, the others being ortho-Cresyl glycidyl ether (o-CGE) and para-Cresyl glycidyl ether (p-CGE).

Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	2-((m-Tolyloxy)methyl)oxirane	
Synonyms	3-Methylphenyl glycidyl ether, ((m-Tolyloxy)methyl)oxirane	^[2]
CAS Number	2186-25-6	
Molecular Formula	C ₁₀ H ₁₂ O ₂	^[3]

| Molecular Weight| 164.20 g/mol |[3] |

Physicochemical Properties

m-Cresyl glycidyl ether is typically a clear, colorless liquid.[2] Its physical and chemical properties are summarized below. It is generally stable but incompatible with strong acids, bases, and oxidizing agents.[4] Like other epoxides, it can undergo polymerization, which can be violent, especially when heated or in the presence of catalysts.[4][5]

Physical and Chemical Properties

Property	Value	Reference
Physical Description	Clear colorless liquid	[2]
Boiling Point	~498 °F (~259 °C) at 760 mmHg	[3][5]
Density	~1.09 g/cm ³ at 68°F (20°C)	[5]
Water Solubility	≤ 0.1 g/100 mL at 21°C	[4]
Vapor Pressure	0.04 mmHg	[3]

| Flash Point | < 200 °F (< 93 °C) |[3][5] |

Chemical Structure and Reactivity

The structure of m-Cresyl glycidyl ether consists of a central ether linkage connecting a m-cresyl group (a benzene ring substituted with methyl and oxymethyl groups at positions 1 and 3) and a glycidyl group (an ethyl group with an epoxide ring). The high reactivity of the strained three-membered epoxide ring is central to its chemistry, allowing for ring-opening reactions with a variety of nucleophiles. This reactivity is harnessed in its primary application as a reactive diluent in epoxy resins.[1][2][6]

Caption: Chemical structure of m-Cresyl glycidyl ether.

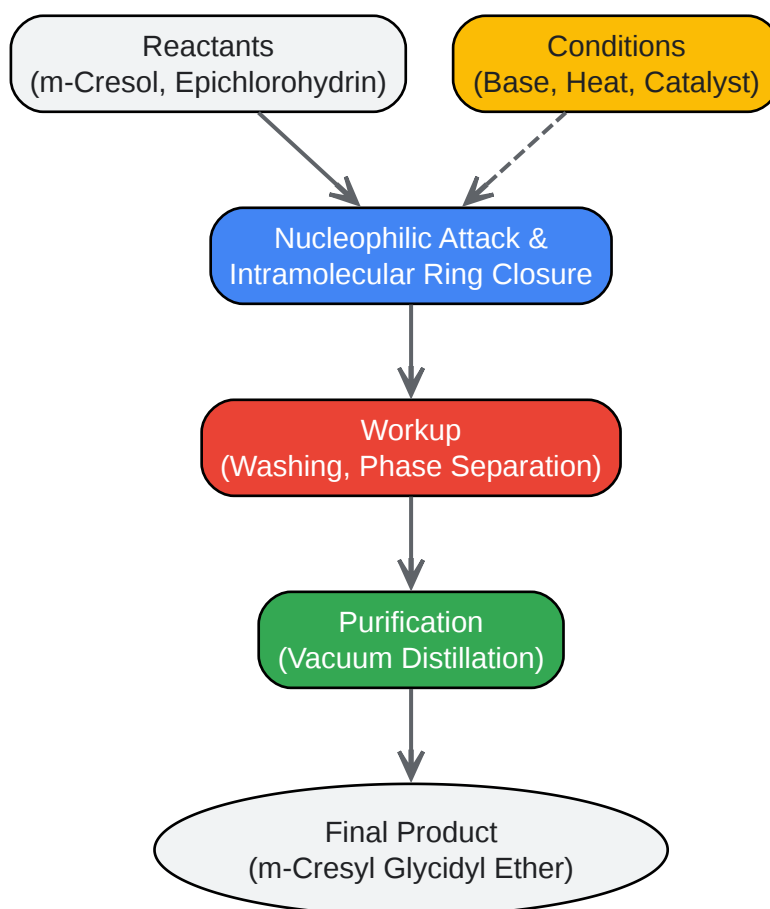
Synthesis Protocol

The synthesis of m-**Cresyl glycidyl ether**, like other glycidyl ethers, is typically achieved through the reaction of the corresponding phenol (m-cresol) with an excess of epichlorohydrin in the presence of a base.[7][8] The base deprotonates the phenolic hydroxyl group, forming a nucleophilic phenoxide ion that subsequently attacks the epichlorohydrin.

Experimental Protocol: Synthesis of m-**Cresyl Glycidyl Ether**

- Reactants:
 - m-Cresol
 - Epichlorohydrin (used in molar excess, e.g., 3-15 moles per mole of phenolic hydroxyl group)[8]
 - Base (e.g., Sodium Hydroxide, Potassium Hydroxide)
 - Catalyst (optional, e.g., a quaternary ammonium salt like choline chloride or piperidine)[7][8]
 - Solvent (optional, e.g., isobutanol, xylene)[8]
- Procedure:
 - A reaction vessel is charged with m-cresol, a significant molar excess of epichlorohydrin, and any optional solvent or catalyst.
 - The mixture is heated, for instance, to 95°C.[8]
 - A solution of a strong base (e.g., sodium hydroxide) is added portion-wise or continuously over a set period while maintaining the reaction temperature. The base facilitates the deprotonation of m-cresol.
 - The reaction proceeds through a two-step mechanism: (a) nucleophilic attack of the m-cresolate on epichlorohydrin to form a chlorohydrin intermediate, and (b) subsequent base-induced intramolecular ring-closure (dehydrochlorination) to form the epoxide ring of the glycidyl ether.

- After the reaction is complete, the resulting mixture is worked up. This typically involves washing with water to remove the salt byproduct (e.g., NaCl) and unreacted base.
- The organic layer is separated, and excess epichlorohydrin and any solvent are removed via distillation under reduced pressure.
- The crude product can be further purified by vacuum distillation to yield pure **m-Cresyl glycidyl ether**.



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Caption: General workflow for the synthesis of m-CGE.

Applications in Research and Development

While the primary industrial use of **cresyl glycidyl ether** is as a reactive diluent for epoxy resins to reduce viscosity, its inherent reactivity makes it a subject of interest in chemical and

materials research.[1][2][6] For professionals in drug development, glycidyl ether compounds serve as versatile chemical intermediates.[9]

- **Epoxy Resin Modification:** In a research context, m-CGE is studied as a modifier for epoxy networks. Scientists investigate how its incorporation affects the cure kinetics, thermal stability, and mechanical properties of the final polymer matrix.[1]
- **Chemical Intermediate:** The epoxide ring is susceptible to ring-opening by various nucleophiles. This reactivity allows m-CGE to be used as a precursor in the synthesis of more complex molecules.
- **Pharmaceutical Intermediates:** Glycidyl ethers are key intermediates in the synthesis of various active pharmaceutical ingredients (APIs). A prominent example is their use in the synthesis of β -blockers, a class of drugs used to manage cardiovascular diseases.[9] The glycidyl ether moiety can be opened by an amine to form the 3-alkoxy-2-hydroxy-1-propylamine backbone characteristic of many β -blockers.

Safety and Hazards

m-Cresyl glycidyl ether is considered a hazardous substance. It is an irritant to the skin and eyes and may cause allergic skin sensitization upon contact.[2][3] It is also suspected of causing genetic defects.[3] Due to its ability to readily form unstable peroxides in the air, it may pose an explosion hazard.[4][5] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this compound.[10]

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